

# Vanadium Trisulfate: A Comprehensive Technical Guide to its Safe Handling and Properties

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## Compound of Interest

Compound Name: Vanadium trisulfate

Cat. No.: B077718

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## Introduction

**Vanadium trisulfate**, with the chemical formula  $V_2(SO_4)_3$ , is a chemical compound that finds application in various research and industrial processes. A thorough understanding of its properties and associated hazards is paramount for ensuring the safety of laboratory personnel and the integrity of experimental outcomes. This technical guide provides an in-depth overview of **Vanadium Trisulfate**, focusing on its Chemical Abstracts Service (CAS) number, safety data, and handling protocols.

## Core Data Summary

CAS Number: 13701-70-7[1]

The following table summarizes the key quantitative data for **Vanadium Trisulfate**, compiled from various safety data sheets.

Property	Value	Reference
Physical and Chemical Properties		
Molecular Weight	390.074 g/mol	[2]
Appearance	Yellow crystalline powder	[2]
Melting Point	330 °C	[2]
Boiling Point	400 °C (decomposes)	[2]
Solubility	Slightly soluble in water	[2]
Density	1.99 g/cm <sup>3</sup> at 20°C	[3]
Toxicological Data		
Acute Oral Toxicity	Harmful if swallowed.	[4][5]
Acute Dermal Toxicity	Harmful in contact with skin.	
Acute Inhalation Toxicity	Fatal if inhaled.[6]	
Exposure Limits		
NIOSH REL	0.05 mg/m <sup>3</sup> (15-minute ceiling) for Vanadium compounds	[7]

## GHS Hazard and Precautionary Information

**Vanadium trisulfate** is classified as a hazardous substance. The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for communicating these hazards.

### GHS Hazard Statements:

- H290: May be corrosive to metals.[4]
- H302: Harmful if swallowed.[4][5]
- H314: Causes severe skin burns and eye damage.[4][5]

- H318: Causes serious eye damage.[4]
- H330: Fatal if inhaled.[6]
- H361: Suspected of damaging fertility or the unborn child.[4][5]
- H372: Causes damage to organs through prolonged or repeated exposure.[4][6]
- H410: Very toxic to aquatic life with long lasting effects.[6]

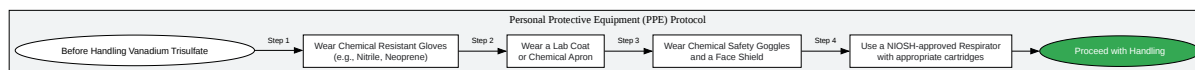
## GHS Precautionary Statements (selected):

- P201: Obtain special instructions before use.[4][5]
- P260: Do not breathe dust/fume/gas/mist/vapors/spray.[4]
- P273: Avoid release to the environment.[4][5]
- P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.[4][5]
- P301 + P330 + P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.[4]
- P303 + P361 + P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.  
[8]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[8]
- P310: Immediately call a POISON CENTER or doctor/physician.[4]
- P405: Store locked up.[4]
- P501: Dispose of contents/container in accordance with local, regional, national, and international regulations.[4]

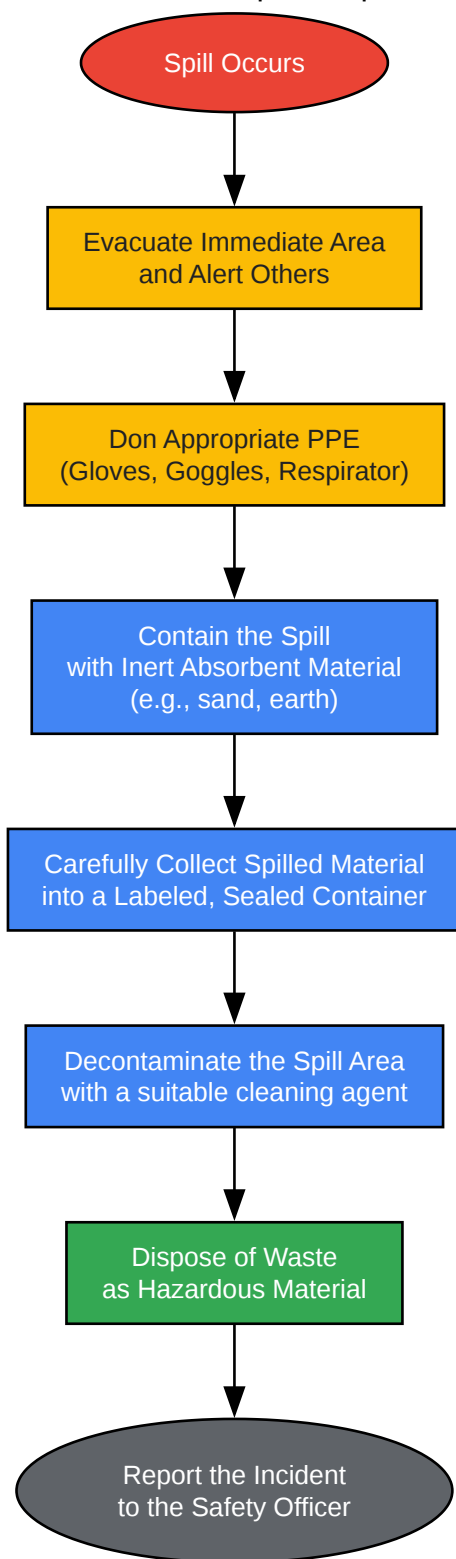
# Experimental Safety Protocols

## Personal Protective Equipment (PPE)

A critical aspect of safely handling **vanadium trisulfate** is the consistent and correct use of personal protective equipment.



## Vanadium Trisulfate Spill Response Plan



## GHS Hazard Pictograms for Vanadium Trisulfate

Corrosion

Harmful/Irritant

Health Hazard

Hazardous to the Aquatic Environment

Acute Toxicity (Fatal)

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